

# Protocol for handling and disposal of 1,2-Ethanediol, dipropanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,2-Ethanediol, dipropanoate*

Cat. No.: B086415

[Get Quote](#)

## Application Notes and Protocols for 1,2-Ethanediol, dipropanoate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling and disposal of **1,2-Ethanediol, dipropanoate** (CAS No. 123-80-8), a combustible liquid used as a plasticizer.[\[1\]](#) Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-Ethanediol, dipropanoate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	174.19 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Liquid	
Solubility in Water	16.51 g/L (at 25 °C)	<a href="#">[2]</a>
CAS Number	123-80-8	<a href="#">[2]</a> <a href="#">[3]</a>

## Health Hazard Information

**1,2-Ethanediol, dipropanoate** is classified as a flammable liquid and vapor.[5] It is toxic if swallowed and fatal if it comes into contact with skin or is inhaled.[5]

## Experimental Protocols

Objective: To outline the safe handling procedures for **1,2-Ethanediol, dipropanoate** in a laboratory setting.

Materials:

- **1,2-Ethanediol, dipropanoate**
- Chemical fume hood
- Personal Protective Equipment (PPE):
  - Safety goggles
  - Chemical-resistant gloves (e.g., nitrile)
  - Lab coat
  - Closed-toe shoes
- Groundable equipment
- Non-sparking tools[4]
- Appropriately labeled storage containers

Procedure:

- Preparation: Before handling, ensure the work area is clean and free of ignition sources such as open flames, sparks, and hot surfaces.[4][5] All equipment used must be properly grounded.[4]

- Ventilation: Always handle **1,2-Ethanediol, dipropionate** inside a certified chemical fume hood to ensure adequate ventilation.[5]
- Personal Protective Equipment (PPE): Don appropriate PPE, including safety goggles, chemical-resistant gloves, a lab coat, and closed-toe shoes.
- Dispensing: When transferring the liquid, use only non-sparking tools and ensure the receiving container is bonded and grounded to the source container to prevent static discharge.[5]
- Avoid Contact: Direct contact with the substance should be avoided. Do not get it in eyes, on skin, or on clothing.[5]
- Hygiene: Do not eat, drink, or smoke in the designated work area.[5][6] Wash hands thoroughly after handling.[5][6]
- Storage: Store **1,2-Ethanediol, dipropionate** in a cool, well-ventilated area in a tightly closed container, away from heat, sparks, and open flames.[5][7]

Objective: To provide a clear procedure for managing spills of **1,2-Ethanediol, dipropionate**.

Materials:

- Spill kit containing:
  - Inert absorbent material (e.g., dry earth, sand, vermiculite)[4]
  - Non-sparking tools (e.g., scoop, brush)[4]
  - Sealable waste containers
  - Appropriate PPE

Procedure:

- Evacuation and Ignition Source Control: Immediately eliminate all ignition sources from the spill area.[4] Evacuate non-essential personnel.

- Ventilation: Ensure the area is well-ventilated.
- Containment: Stop the leak if it is safe to do so.<sup>[4]</sup> Prevent the spill from entering waterways, sewers, or confined areas.<sup>[4]</sup>
- Absorption: Cover the spill with a non-combustible, inert absorbent material.<sup>[4]</sup>
- Collection: Using clean, non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for disposal.<sup>[4]</sup>
- Decontamination: Clean the spill area thoroughly with an appropriate solvent.
- Disposal: Dispose of the waste material in accordance with institutional and local regulations.

Objective: To ensure the safe and compliant disposal of **1,2-Ethanediol, dipropionate** waste.

#### Materials:

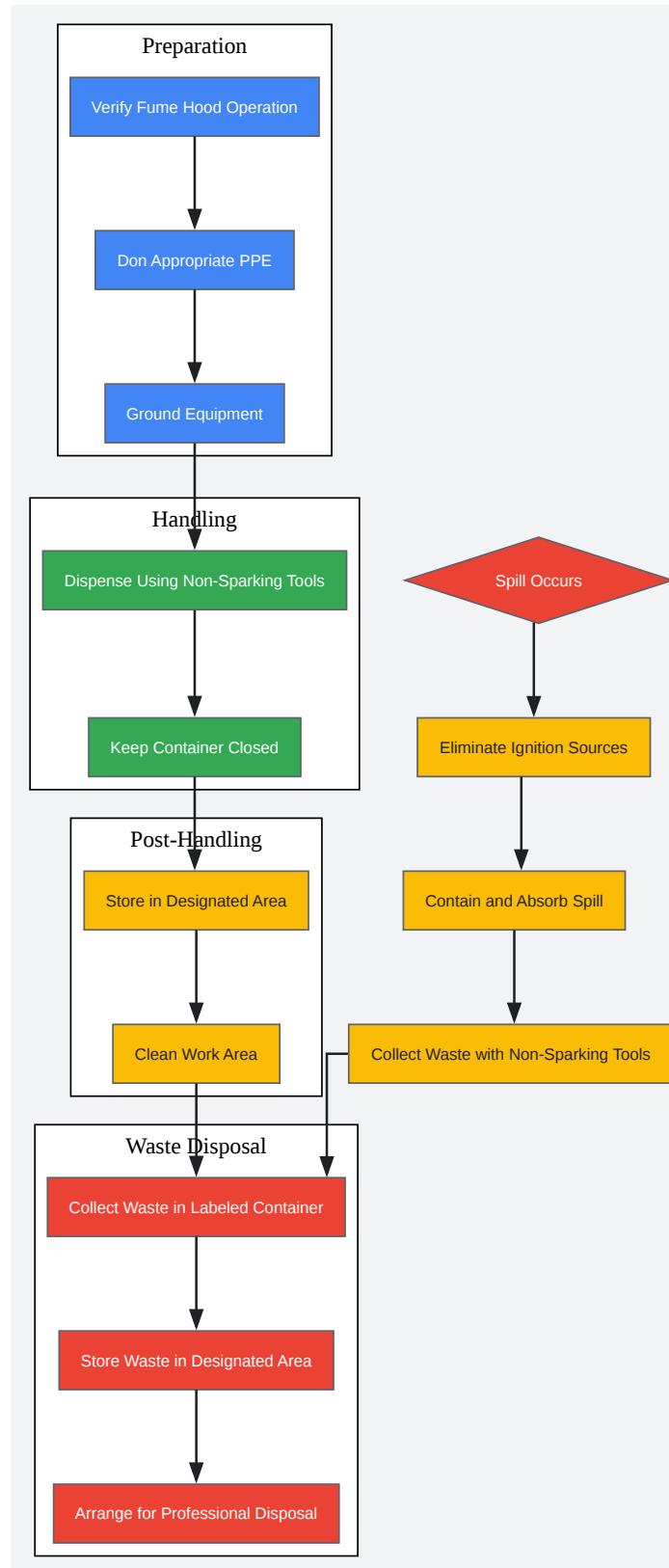
- Labeled, sealed, and compatible waste container
- Designated chemical waste storage area

#### Procedure:

- Waste Segregation: Collect all **1,2-Ethanediol, dipropionate** waste, including contaminated absorbent materials, in a designated and properly labeled waste container.
- Container Management: Keep the waste container tightly closed when not in use.
- Storage: Store the waste container in a cool, well-ventilated, and designated chemical waste storage area, away from incompatible materials.
- Disposal: Dispose of the chemical waste through an approved waste disposal plant or licensed hazardous waste management facility.<sup>[6]</sup> Do not empty into drains.<sup>[6]</sup> Follow all local, state, and federal regulations for hazardous waste disposal.

## Visualization

The following diagram illustrates the logical workflow for the handling and disposal of **1,2-Ethanediol, dipropionate**.



[Click to download full resolution via product page](#)

Workflow for Handling and Disposal of **1,2-Ethanediol, dipropionate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,2-Ethanediol, dipropionate | 123-80-8 | Benchchem [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. 1,2-Ethanediol, dipropionate [webbook.nist.gov]
- 4. Ethylene glycol dipropionate | C8H14O4 | CID 135968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. chemos.de [chemos.de]
- 7. shop.chemsupply.com.au [shop.chemsupply.com.au]
- To cite this document: BenchChem. [Protocol for handling and disposal of 1,2-Ethanediol, dipropionate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b086415#protocol-for-handling-and-disposal-of-1-2-ethanediol-dipropionate>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)